

Kresoxim-methyl CAS number 143390-89-0 research

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Compound of Interest

Compound Name: Kresoxim-Methyl

Cat. No.: B3119233

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An In-depth Technical Guide to **Kresoxim-methyl** (CAS: 143390-89-0)

Introduction

Kresoxim-methyl, with the CAS number 143390-89-0, is a broad-spectrum fungicide belonging to the strobilurin class of chemicals.[1][2][3] Structurally related to strobilurin A, a natural product of the wood-decaying fungus *Strobilurus tenacellus*, it is employed in agriculture to control a wide range of fungal diseases on crops such as apples, pears, grapes, cereals, and sugar beet.[1][4][5][6] Formulations of **Kresoxim-methyl** are available as water dispersible granules (WG), suspension concentrates (SC), and suspo-emulsions (SE).[3] This technical guide provides a comprehensive overview of its physicochemical properties, mechanism of action, metabolic pathways, toxicology, and analytical methodologies for researchers, scientists, and professionals in drug development.

Physicochemical Properties

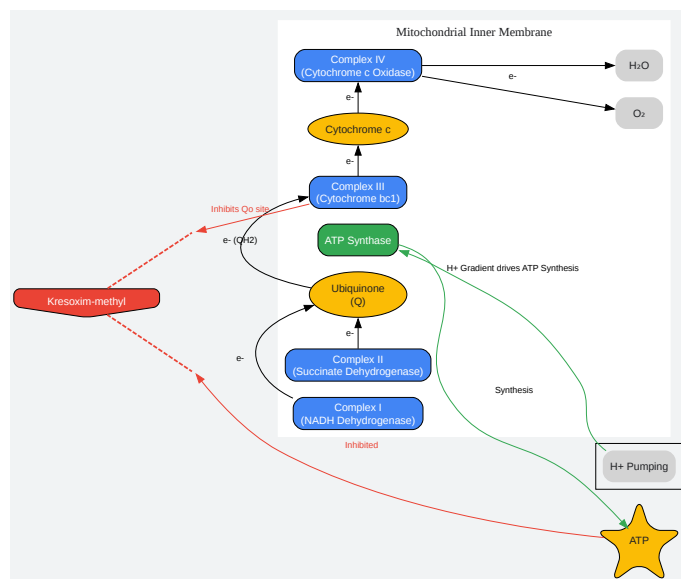
Kresoxim-methyl is a white, crystalline solid with a mildly aromatic odor.[3][6] Its stability and solubility are key factors in its environmental fate and application. It is stable in neutral to acidic conditions but hydrolyzes in alkaline environments.[5]

Table 1: Physicochemical Properties of **Kresoxim-methyl**

Property	Value	Source
IUPAC Name	methyl (2E)-2-methoxyimino-2-[2-[(2-methylphenoxy)methyl]phenyl]acetate	[7]
Molecular Formula	C ₁₈ H ₁₉ NO ₄	[1][7]
Molecular Weight	313.35 g/mol	[1][7][8]
Melting Point	97.2-102.5 °C	[3][6][7]
Vapor Pressure	2.3 x 10 ⁻⁶ Pa at 20 °C	[7]
Density	1.258 g/cm ³	[7]
LogP (Kow)	3.40	[6][7]
Water Solubility	2 mg/L at 20 °C	[7]
Solubility in Organic Solvents (g/100 mL)	n-heptane: 0.17; toluene: 11.1; dichloromethane: 93.9; methanol: 1.49; acetone: 21.7; ethyl acetate: 12.3	[7]
Dissociation Constant (pKa)	pKa >2 and <12	[6]

Mechanism of Action

Kresoxim-methyl functions as a mitochondrial respiration inhibitor.[1][9] It specifically targets the cytochrome bc1 complex (also known as Complex III) in the fungal mitochondrial electron transport chain.[1][2][4] By binding to the Quinone outside (Qo) site of cytochrome b, it blocks electron transfer between cytochrome b and cytochrome c1.[1][9] This inhibition disrupts the production of adenosine triphosphate (ATP), the primary energy currency of the cell, ultimately leading to the cessation of fungal growth and spore germination.[1][9] Its activity is primarily protective, curative, eradicated, and provides long-lasting residual disease control.[1][7]



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Mechanism of action of **Kresoxim-methyl** in the mitochondrial electron transport chain.

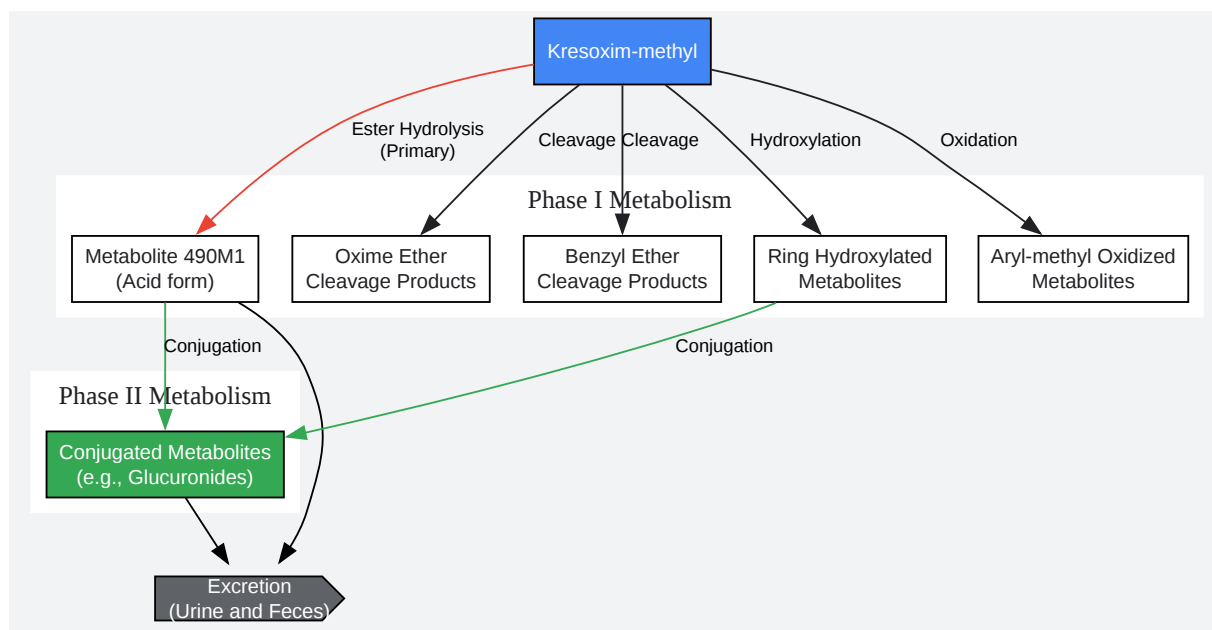
Metabolism and Degradation

Animal Metabolism

Studies in rats, goats, and hens show that **Kresoxim-methyl** is rapidly metabolized and excreted.[2][10] Following oral administration in rats, the compound is absorbed, widely distributed, and completely metabolized.[2] The primary routes of excretion are via bile into the feces and in the urine.[2]

The biotransformation of **Kresoxim-methyl** involves several key reactions:

- Ester Hydrolysis: The most significant initial step is the cleavage of the methyl ester group to form the corresponding carboxylic acid, metabolite 490M1 (BF 490-1).[6][10]
- Ether Bond Cleavage: Cleavage of the oxime ether and benzyl ether bonds occurs.[6][10]
- Hydroxylation: Hydroxylation of the phenoxy ring.[6]
- Oxidation: Oxidation of the aryl-methyl group to a benzyl alcohol and subsequently to a carboxylic acid.[6]
- Conjugation: Formation of various conjugates.[10]



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Simplified metabolic pathway of **Kresoxim-methyl** in animals.

Environmental Fate

Kresoxim-methyl degrades relatively quickly in the environment. In soil, it has a short half-life (DT50) of less than 5 days under aerobic conditions. The major degradation route is hydrolysis to its acid metabolite (BF 490-1). This acid metabolite is more mobile but also degrades, with reported DT50 values ranging from approximately 8 to 35 days in field studies.

In aquatic systems, **Kresoxim-methyl** rapidly hydrolyzes, especially under alkaline conditions, and is also subject to photodegradation.[5] The photolytic half-life in water has been reported to be around 10.3 hours under simulated sunlight.[11] Due to its rapid degradation, significant accumulation in soil or bioaccumulation in aquatic organisms is not expected.

Table 2: Environmental Degradation Half-Lives (DT50)

Medium	Condition	DT50 Value	Source
Soil	Aerobic	< 3-5 days	[12]
Soil (Acid Metabolite)	Field Study	~8 - 35 days	
Water Hydrolysis	pH 5 (25 °C)	875 days	[5][10]
Water Hydrolysis	pH 7 (25 °C)	34 days	[5][10]
Water Hydrolysis	pH 9 (25 °C)	0.29 days	[5][10]
Water Photolysis	Simulated Sunlight	~10.3 hours	[11]

Toxicological Profile

Kresoxim-methyl exhibits low acute toxicity via oral, dermal, and inhalation routes. It is not classified as a skin or eye irritant, nor a skin sensitizer.

Table 3: Acute and Chronic Toxicity Data

Study Type	Species	Route	Value	Source
Acute Oral LD50	Rat	Oral	> 5000 mg/kg bw	
Acute Dermal LD50	Rat	Dermal	> 2000 mg/kg bw	
Acute Inhalation LC50	Rat	Inhalation	> 5.6 mg/L	
Carcinogenicity (24-month)	Rat (Wistar)	Diet	NOAEL: 9 mg/kg bw/day (males)	[4]
Developmental Toxicity	Rat (Wistar)	Gavage	NOAEL (maternal): 1000 mg/kg bw/day	[4]
Developmental Toxicity	Rat (Wistar)	Gavage	NOAEL (fetal): 400 mg/kg bw/day	[4]
Reproductive Toxicity	Rat	Diet	NOAEL: 100 mg/kg bw/day	[4]
Acceptable Daily Intake (ADI)	Human	-	0.4 mg/kg bw	[13]

In long-term studies with rats, high doses led to an increased incidence of liver cancer, however, it is not considered a genotoxic carcinogen. The U.S. EPA has classified it as a possible human carcinogen.[14]

Ecotoxicology

Kresoxim-methyl is highly toxic to fish and aquatic invertebrates like daphnids under acute exposure conditions. However, its acid metabolite is practically non-toxic to fish. The compound is practically non-toxic to birds and does not show significant adverse effects on earthworms or soil microflora at typical application rates.

Table 4: Ecotoxicity Data

Organism	Test Type	Endpoint	Value (mg/L)	Source
Rainbow Trout (Oncorhynchus mykiss)	96-hr Acute	LC50	0.05 - 0.186 (Geometric Mean)	[13]
Zebrafish (Danio rerio)	96-hr Acute (Larvae)	LC50	0.224 mg/L	[12][15]
Carp (Cyprinus carpio)	96-hr Acute	LC50	0.414 - 1.48 (Geometric Mean)	[13]
Daphnia magna	48-hr Acute	EC50 (Immobilisation)	0.09 - 1.51 (Geometric Mean)	[13]
Daphnia magna	21-day Chronic	NOEC (Reproduction)	0.031 - 0.032 (Geometric Mean)	[13]

Analytical Methods and Experimental Protocols

The determination of **Kresoxim-methyl** residues in various matrices like soil, water, and crops is crucial for regulatory monitoring and research. Common analytical techniques include Gas Chromatography (GC) and High-Performance Liquid Chromatography (HPLC).

Sample Preparation and Extraction Protocol (General)

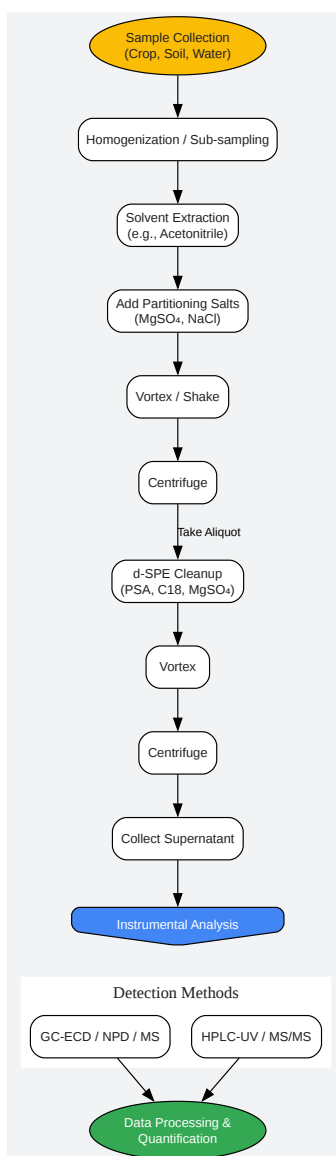
A widely used protocol for residue analysis involves solvent extraction followed by a cleanup step to remove interfering matrix components. The QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method is often adapted for this purpose.

- Homogenization: A representative sample (e.g., 5-10 g of crop or soil) is homogenized.[16]
- Extraction: The sample is placed in a centrifuge tube with an appropriate volume of acetonitrile (e.g., 10-20 mL).[17]

- Salting-Out: Extraction is induced by adding salts, typically anhydrous magnesium sulfate (MgSO_4) and sodium chloride (NaCl), followed by vigorous shaking.[\[17\]](#)
- Centrifugation: The mixture is centrifuged to separate the organic layer from the aqueous and solid phases.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup: An aliquot of the acetonitrile supernatant is transferred to a tube containing a d-SPE sorbent (e.g., primary secondary amine (PSA) to remove organic acids and C18 to remove lipids) and MgSO_4 . The tube is vortexed and centrifuged.
- Final Extract: The final supernatant is collected, potentially evaporated and reconstituted in a suitable solvent for analysis.

Instrumental Analysis

- Gas Chromatography (GC): **Kresoxim-methyl** can be analyzed by GC coupled with sensitive detectors like an Electron Capture Detector (ECD) or a Nitrogen-Phosphorus Detector (NPD).[\[18\]](#)[\[19\]](#) Confirmation is often performed using GC-Mass Spectrometry (GC-MS).[\[20\]](#)
- High-Performance Liquid Chromatography (HPLC): HPLC coupled with a UV detector or, for higher sensitivity and selectivity, a tandem mass spectrometer (HPLC-MS/MS) is a common method.[\[16\]](#)[\[17\]](#)[\[21\]](#) HPLC-MS/MS is particularly effective for complex matrices.[\[16\]](#)[\[17\]](#)



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Generalized experimental workflow for **Kresoxim-methyl** residue analysis.

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